

3-Bromobenzyl bromide safety data sheet and handling precautions

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Compound of Interest

Compound Name: 3-Bromobenzyl bromide

Cat. No.: B1265647

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A Technical Guide to the Safe Handling of 3-Bromobenzyl Bromide

Introduction: **3-Bromobenzyl bromide** (CAS No. 823-78-9), also known as α , β -Dibromotoluene, is a versatile brominated aromatic compound.^{[1][2]} It serves as a key intermediate and building block in organic synthesis, particularly in the development of pharmaceuticals, agrochemicals, and specialty chemicals.^[3] Its utility in research includes the synthesis of anti-cancer and anti-inflammatory drugs, the creation of complex molecules for exploring new chemical entities, and the modification of polymers in material science.^[3] However, its reactivity also renders it hazardous, classified as a corrosive substance that can cause severe skin burns, eye damage, and respiratory irritation.^{[1][4]} This guide provides a comprehensive overview of its safety data and outlines detailed protocols for its safe handling, storage, and emergency management, tailored for professionals in research and drug development.

Hazard Identification and Classification

3-Bromobenzyl bromide is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).^[1] The primary danger is its corrosive nature.^{[1][4]} The GHS classification highlights its potential to cause severe damage upon contact.

Hazard Classification	Category	Signal Word	Hazard Statement
Skin Corrosion / Irritation	1B	Danger	H314: Causes severe skin burns and eye damage[4][5]
Serious Eye Damage / Eye Irritation	1	Danger	H314: Causes severe skin burns and eye damage[4][5]
Specific Target Organ Toxicity (Single Exposure)	3	Danger	H335: May cause respiratory irritation[1][6]

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Bromobenzyl bromide** is crucial for its safe handling and for anticipating its behavior under various experimental conditions.

Property	Value
Molecular Formula	C ₇ H ₆ Br ₂ [5] [7] [8]
Molecular Weight	249.93 g/mol [4] [5] [7]
Appearance	White to yellow adhering crystals or crystalline powder [5] [7]
Melting Point	37-42 °C (99-108 °F) [3] [5] [7]
Boiling Point	258.2 °C (496.8 °F) at 760 mmHg [7] [8]
Flash Point	> 110 °C (> 230 °F) [1] [5]
Density	1.849 - 1.9 g/cm ³ [5] [7] [8]
Water Solubility	Insoluble [5] [7]
Vapor Pressure	0.0224 mmHg at 25 °C [7]
Synonyms	α,m-Dibromotoluene, 1-Bromo-3-(bromomethyl)benzene, m-Bromobenzyl bromide [1] [2] [5]

Experimental Protocols: Safe Handling and Storage

Strict adherence to safety protocols is mandatory when working with **3-Bromobenzyl bromide**.

Engineering Controls and Personal Protective Equipment (PPE)

Methodology:

- Ventilation: All handling of **3-Bromobenzyl bromide**, including weighing and transfers, must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors. [\[1\]](#)
- Eye and Face Protection: Wear chemical safety goggles and a full-face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[9\]](#)

- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat.[1][9] Ensure gloves are inspected before use and changed immediately if contaminated.
- Respiratory Protection: If a fume hood is not available or if exposure limits may be exceeded, use a NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases.[9]
- Safety Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.

General Handling Protocol

Methodology:

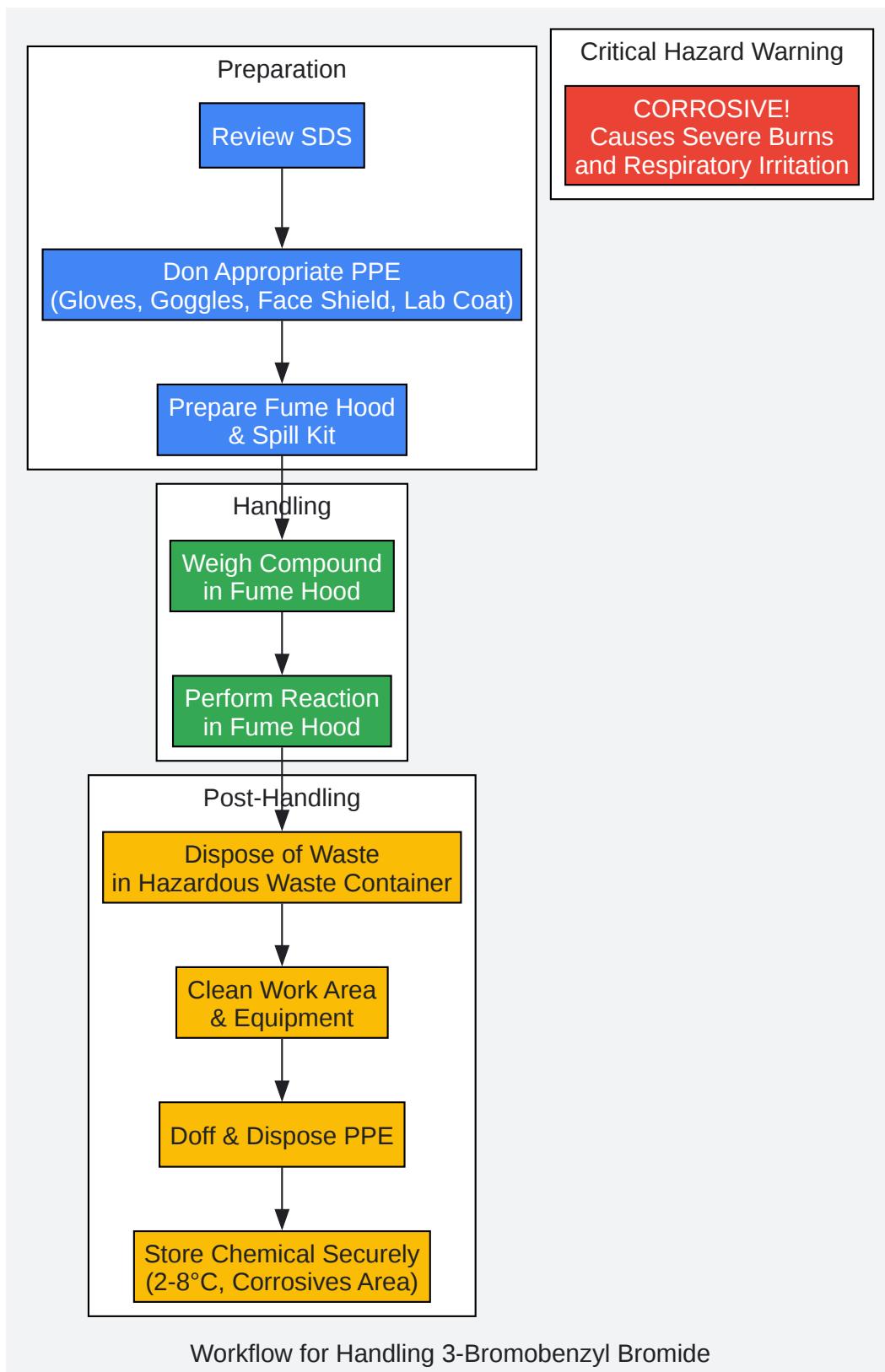
- Preparation: Before handling, review the Safety Data Sheet (SDS) thoroughly. Ensure all necessary PPE is correctly worn.
- Dispensing: Avoid the formation of dust during handling.[1][10] Use spark-proof tools for transfers to prevent ignition sources.[11]
- Contact Avoidance: Do not allow the chemical to come into contact with eyes, skin, or clothing.[1] Do not breathe in dust or vapors.[1]
- Hygiene: Wash hands and face thoroughly after handling the substance.[1] Do not eat, drink, or smoke in the laboratory. Contaminated clothing should be removed immediately and laundered before reuse.[5][10]

Storage Protocol

Methodology:

- Container: Keep the container tightly closed to prevent moisture contact.[1][12]
- Location: Store in a dry, cool, and well-ventilated area designated as a "Corrosives Area".[1] [5] The substance should be stored locked up.[5]
- Temperature: To maintain product quality, refrigeration is recommended (2-8°C).[5][7]

- Incompatibilities: Store separately from incompatible materials such as bases, alcohols, amines, metals, and oxidizing agents.[1][9]



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A logical workflow for the safe handling of **3-Bromobenzyl bromide**.

Emergency and First-Aid Protocols

Immediate and appropriate first aid is critical in the event of exposure. Medical attention is required in all cases of exposure.[\[1\]](#)

General Advice: Show the Safety Data Sheet to the attending medical professional.[\[1\]](#)

- Inhalation:
 - Protocol: Immediately move the victim to fresh air.[\[1\]](#) If the victim is not breathing, provide artificial respiration, avoiding mouth-to-mouth resuscitation if the substance was inhaled. [\[1\]](#)[\[10\]](#) If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[10\]](#)
- Skin Contact:
 - Protocol: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.[\[1\]](#) Wash the area with soap and water.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Eye Contact:
 - Protocol: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[\[1\]](#) If present and easy to do, remove contact lenses.[\[5\]](#)[\[10\]](#) Keep the eye wide open while rinsing.[\[1\]](#) Seek immediate medical attention from an ophthalmologist.[\[1\]](#)
- Ingestion:
 - Protocol: Do NOT induce vomiting.[\[1\]](#)[\[5\]](#)[\[12\]](#) If the person is conscious, rinse their mouth with water and have them drink plenty of water.[\[1\]](#)[\[10\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#)[\[10\]](#) Seek immediate medical attention.[\[1\]](#)

Accidental Release and Fire-Fighting Protocols

Accidental Release Measures

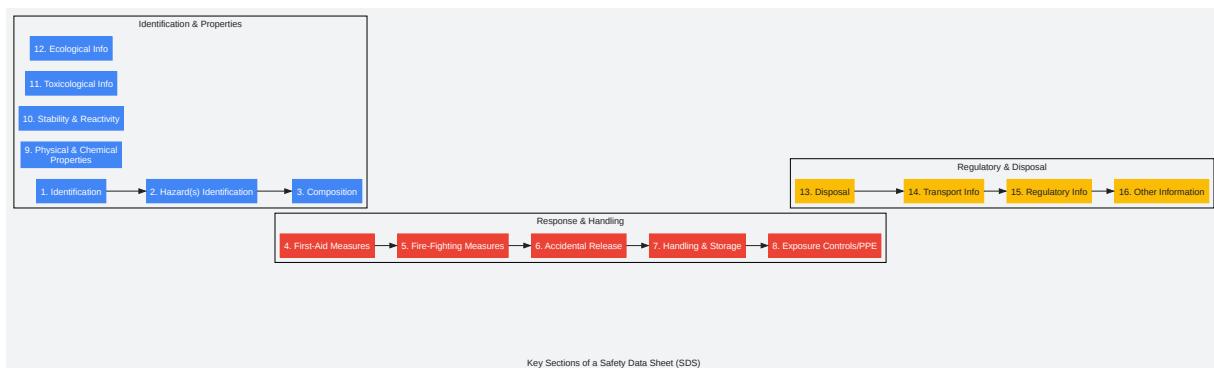
Methodology:

- Personal Precautions: Evacuate all non-essential personnel from the area.[1][10] Wear the full personal protective equipment as described in Section 3.1. Ensure adequate ventilation. Avoid breathing dust and prevent contact with skin and eyes.[1][10]
- Environmental Precautions: Prevent the substance from entering drains, sewers, or groundwater systems.[1][10]
- Containment and Cleanup: For a solid spill, carefully sweep up the material and shovel it into a suitable, labeled container for disposal.[1] Avoid actions that generate dust.[1][10] If the material has melted, absorb the spill with an inert material such as sand, earth, or vermiculite before placing it in a disposal container.[11]

Fire-Fighting Measures

Methodology:

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[1][12]
- Specific Hazards from Combustion: Thermal decomposition can produce hazardous and irritating gases, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide (HBr).[1][12]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[1][12]

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A diagram illustrating the core sections of a Safety Data Sheet.

Disposal Considerations

Protocol:

- Waste Classification: This material and its container must be disposed of as hazardous waste.[\[1\]](#)
- Disposal Method: Disposal must be conducted at an approved waste disposal facility.[\[5\]](#)[\[10\]](#)
Do not empty into drains.[\[1\]](#)
- Regulatory Compliance: Chemical waste generators must consult federal, state, and local hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)
Contaminated packaging should be treated as the product itself.

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References

- 1. [fishersci.com](#) [fishersci.com]
- 2. CAS 823-78-9: 3-Bromobenzyl bromide | CymitQuimica [[cymitquimica.com](#)]
- 3. [chemimpex.com](#) [chemimpex.com]
- 4. 3-Bromobenzyl bromide | C7H6Br2 | CID 69979 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 5. [echemi.com](#) [echemi.com]
- 6. [sigmaaldrich.com](#) [sigmaaldrich.com]
- 7. [chembk.com](#) [chembk.com]
- 8. 3-Bromobenzyl bromide [[nanfangchem.com](#)]
- 9. 3-Bromobenzyl bromide(823-78-9)MSDS Melting Point Boiling Density Storage Transport [[m.chemicalbook.com](#)]
- 10. [chemicalbook.com](#) [chemicalbook.com]
- 11. [ferris.msdssoftware.com](#) [ferris.msdssoftware.com]
- 12. [westliberty.edu](#) [westliberty.edu]

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